

physical and chemical properties of 3-(Trifluoromethyl)pyridine-2-sulfonyl chloride

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Compound of Interest

Compound Name:	3-(Trifluoromethyl)pyridine-2-sulfonyl chloride
Cat. No.:	B168705

An In-depth Technical Guide to 3-(Trifluoromethyl)pyridine-2-sulfonyl Chloride

Abstract

This technical guide provides a comprehensive overview of **3-(Trifluoromethyl)pyridine-2-sulfonyl chloride** (CAS No. 104040-75-7), a pivotal reagent in the synthesis of complex molecules. It details the chemical reactivity, and detail its applications as a versatile building block for complex molecular synthesis. This document is intended for researchers and chemists, including a detailed experimental protocol for sulfonamide formation.

Introduction

3-(Trifluoromethyl)pyridine-2-sulfonyl chloride is a specialized heterocyclic building block that has garnered significant attention in pharmaceutical and materials science. It features a trifluoromethyl (-CF₃) group, and a highly reactive sulfonyl chloride (-SO₂Cl) functional group.

The incorporation of a trifluoromethyl group is a well-established strategy in drug design to enhance metabolic stability, lipophilicity, and binding affinity. The sulfonyl chloride group serves as a powerful electrophilic handle for coupling with a wide range of nucleophiles, most notably in the synthesis of sulfonamides, a chemistry, found in a multitude of approved drugs spanning antibacterials, diuretics, and anti-inflammatory agents.^[4]

Consequently, **3-(Trifluoromethyl)pyridine-2-sulfonyl chloride** emerges as a high-value intermediate, enabling the direct installation of the trifluoromethyl group and effectively utilizing this potent synthetic tool.

Physicochemical Properties

The physical and chemical characteristics of a reagent are fundamental to its proper handling, storage, and application in synthesis. The properties of the pyridine nitrogen, combined with the lipophilic trifluoromethyl group, results in a compound that is a solid at room temperature with moderate solubility in common organic solvents.

Table 1: Core Physicochemical Data for 3-(Trifluoromethyl)pyridine-2-sulfonyl chloride

Property	Value
CAS Number	104040-75-7
Molecular Formula	C ₆ H ₃ ClF ₃ NO ₂ S
Molecular Weight	245.61 g/mol
Appearance	White to Off-White Solid
Melting Point	56-59 °C
Boiling Point	277.7±40.0 °C (Predicted)
Density	1.607±0.06 g/cm ³ (Predicted)
SMILES	FC(F)(F)C1=C(S(=O)(=O)Cl)N=CC=C1
InChIKey	XIEXICQWCSLBBZ-UHFFFAOYSA-N

Chemical Reactivity and Mechanistic Insights

The synthetic utility of **3-(Trifluoromethyl)pyridine-2-sulfonyl chloride** is dominated by the electrophilic nature of the sulfur atom in the sulfonyl chloride moiety.

Electrophilicity and Nucleophilic Attack

The sulfur atom is bonded to two highly electronegative oxygen atoms and a chlorine atom, creating a significant partial positive charge on the sulfur. This further pulls electron density from the pyridine ring and, by extension, from the sulfonyl chloride moiety, enhancing its electrophilicity.

The most common and synthetically valuable reaction is the formation of sulfonamides via reaction with primary or secondary amines.^{[3][7]} This reaction is the primary application of this reagent.

Caption: General mechanism for sulfonamide formation.

Stability and Hydrolysis

Like most sulfonyl chlorides, **3-(Trifluoromethyl)pyridine-2-sulfonyl chloride** is sensitive to moisture.^[8] It reacts with water, hydrolyzing to the corresponding sulfonamide, which consumes the starting material and generates corrosive byproducts. Therefore, all manipulations should be performed under anhydrous conditions, and the reagent should be stored in a dry, sealed container.

Synthesis and Applications

Role in Drug Discovery

The primary application of this reagent is as a key building block in the synthesis of novel compounds for drug discovery and agrochemical development.^[13] For instance, the anti-HIV drug Tipranavir incorporates a 5-(trifluoromethyl)pyridine-2-sulfonyl moiety, underscoring the pharmaceutical relevance of this reagent in the synthesis of antifungal, anti-inflammatory, and anticancer agents.^{[2][11]}

Experimental Protocol: Synthesis of a Representative Sulfonamide

This section provides a validated, step-by-step methodology for the synthesis of a sulfonamide, which is the most common application for this reagent.

Objective: To synthesize N-Alkyl/Aryl-3-(trifluoromethyl)pyridine-2-sulfonamide from **3-(Trifluoromethyl)pyridine-2-sulfonyl chloride** and a representative amine.

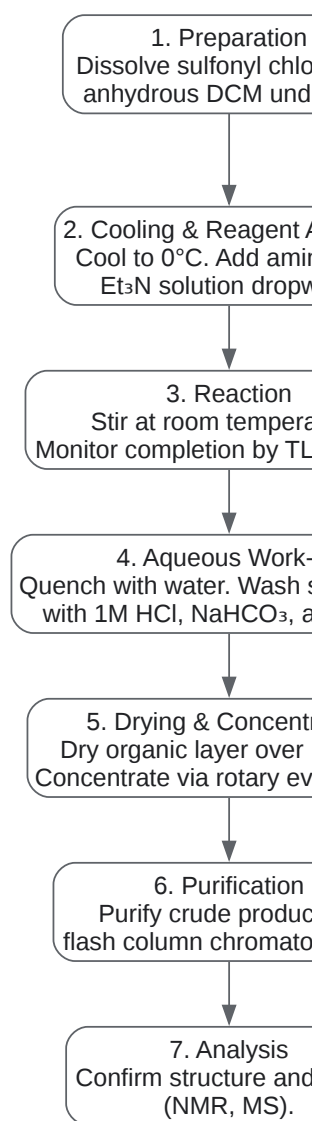
Materials:

- **3-(Trifluoromethyl)pyridine-2-sulfonyl chloride** (1.0 eq)
- Primary Amine (e.g., benzylamine) (1.1 eq)
- Triethylamine (Et₃N) or Pyridine (1.5 - 2.0 eq)
- Anhydrous Dichloromethane (DCM) or Tetrahydrofuran (THF)
- 1M Hydrochloric Acid (HCl) solution
- Saturated Sodium Bicarbonate (NaHCO₃) solution
- Brine (Saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO₄) or Sodium Sulfate (Na₂SO₄)

Methodology:

- Reaction Setup (Inert Atmosphere):
 - To a flame-dried round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere (Nitrogen or Argon), add **3-(Trifluoromethyl)pyridine-2-sulfonyl chloride**.
 - Dissolve the sulfonyl chloride in anhydrous DCM.
 - Rationale: The use of flame-dried glassware and an inert atmosphere is critical to prevent hydrolysis of the moisture-sensitive sulfonyl chloride.^[8]
- Reagent Addition (Controlled Temperature):

- Cool the solution to 0 °C using an ice-water bath.
- In a separate vial, dissolve the primary amine (1.1 eq) and triethylamine (1.5 eq) in anhydrous DCM.
- Add the amine/base solution dropwise to the stirred sulfonyl chloride solution over 10-15 minutes.
- Allow the reaction to slowly warm to room temperature and stir for 2-16 hours (monitor by TLC or LC-MS).
- Rationale: Cooling to 0 °C controls the initial exothermic reaction. A slight excess of the amine ensures complete consumption of the limiting sulfonyl chloride and prevents deactivation of the nucleophilic amine.^[15]
- Work-up and Extraction:
 - Once the reaction is complete, quench by adding deionized water.
 - Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with 1M HCl, saturated NaHCO₃, and finally brine.
 - Rationale: The 1M HCl wash removes excess triethylamine and any unreacted primary amine. The NaHCO₃ wash neutralizes any remaining acid.
- Drying and Concentration:
 - Dry the separated organic layer over anhydrous MgSO₄ or Na₂SO₄.
 - Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator.
 - Rationale: Thoroughly drying the organic phase is essential before solvent removal to obtain a clean crude product.
- Purification and Analysis:
 - Purify the crude residue by flash column chromatography on silica gel, typically using a gradient of ethyl acetate in hexanes.
 - Combine the pure fractions and concentrate to yield the final sulfonamide product.
 - Confirm the structure and purity using analytical techniques such as ¹H NMR, ¹³C NMR, and Mass Spectrometry.
 - Rationale: Flash chromatography is the standard method for purifying organic compounds of this nature, separating the desired product from byproducts.

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Caption: Standard workflow for sulfonamide synthesis.

Safety, Handling, and Storage

As a Senior Application Scientist, it is imperative to emphasize the safety protocols associated with this class of compounds.

- Hazards: **3-(Trifluoromethyl)pyridine-2-sulfonyl chloride** and related sulfonyl chlorides are corrosive and can cause severe skin burns and eye c [14] Inhalation may cause respiratory irritation.[16]
- Handling: Always handle this reagent in a well-ventilated chemical fume hood. Wear appropriate personal protective equipment (PPE), including ch
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area.[10] The recommended storage temperature is often between 2-5 nitrogen or argon).[20] Keep away from water, bases, and alcohols.

Conclusion

3-(Trifluoromethyl)pyridine-2-sulfonyl chloride is a powerful and versatile building block for modern chemical synthesis. Its unique combination of high potential for biological activity. A thorough understanding of its physicochemical properties, reactivity, and handling requirements—as detailed in drug discovery and materials science.

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